

"N-(2,6-dichloro-4-methoxyphenyl)acetamide" potential therapeutic applications

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Compound of Interest

Compound Name: *N*-(2,6-dichloro-4-methoxyphenyl)acetamide

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In-depth Technical Guide: N-(2,6-dichloro-4-methoxyphenyl)acetamide

Audience: Researchers, scientists, and drug development professionals.

Disclaimer: This document summarizes the currently available public information on **N-(2,6-dichloro-4-methoxyphenyl)acetamide**. The scientific community has not yet extensively studied the direct therapeutic applications of this specific molecule. The information presented herein is for research and informational purposes only.

Executive Summary

N-(2,6-dichloro-4-methoxyphenyl)acetamide is a chlorinated aromatic acetamide derivative. Current scientific literature and patent databases primarily identify it as a chemical intermediate in the synthesis of more complex molecules for pharmaceutical and agrochemical applications. While related acetamide derivatives have shown a range of biological activities, from anti-inflammatory to antimicrobial, the direct therapeutic potential of **N-(2,6-dichloro-4-methoxyphenyl)acetamide** itself remains largely unexplored in the public domain. This guide provides a comprehensive overview of its known chemical properties, synthesis, and potential, yet unproven, areas for therapeutic investigation.

Chemical Properties and Data

A summary of the key chemical identifiers and properties for **N-(2,6-dichloro-4-methoxyphenyl)acetamide** is provided below.

Property	Value	Source
IUPAC Name	N-(2,6-dichloro-4-methoxyphenyl)acetamide	SynHet[1]
CAS Number	136099-55-3	SynHet[1]
PubChem CID	2740555	SynHet[1]
Molecular Formula	C ₉ H ₉ Cl ₂ NO ₂	-
Molecular Weight	234.08 g/mol	-
Appearance	Not specified in available literature	-
Solubility	Not specified in available literature	-
SMILES	<chem>CC(=O)Nc1c(Cl)cc(OC)cc1Cl</chem>	SynHet[1]

Synthesis and Manufacturing

N-(2,6-dichloro-4-methoxyphenyl)acetamide is primarily used as a building block in organic synthesis.[2] While specific, detailed industrial synthesis protocols for this exact molecule are proprietary, a general synthetic approach can be inferred from standard organic chemistry principles and related patent literature. A plausible synthetic route is the acylation of 2,6-dichloro-4-methoxyaniline.

General Experimental Protocol: Acylation of 2,6-dichloro-4-methoxyaniline

This protocol is a generalized procedure based on common acylation reactions of anilines.

Materials:

- 2,6-dichloro-4-methoxyaniline

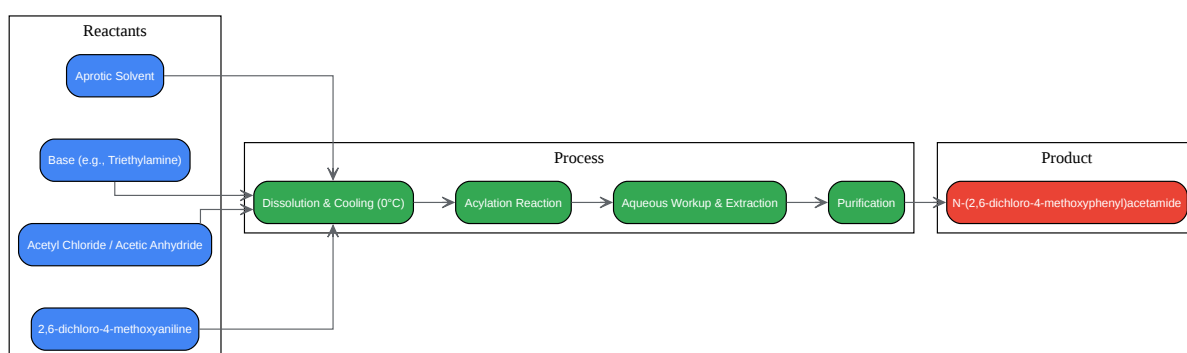
- Acetyl chloride or Acetic anhydride
- A suitable aprotic solvent (e.g., Dichloromethane, Tetrahydrofuran)
- A non-nucleophilic base (e.g., Triethylamine, Pyridine)
- Deionized water
- Brine solution
- Anhydrous magnesium sulfate or sodium sulfate

Procedure:

- Dissolve 2,6-dichloro-4-methoxyaniline in the chosen aprotic solvent in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
- Cool the solution in an ice bath (0 °C).
- Add the base to the solution with stirring.
- Slowly add acetyl chloride or acetic anhydride dropwise to the cooled solution.
- Allow the reaction to warm to room temperature and stir for a specified time (typically monitored by Thin Layer Chromatography).
- Upon completion, quench the reaction by adding deionized water.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with the organic solvent.
- Wash the combined organic layers with deionized water and then with a brine solution.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure to yield the crude product.

- Purify the crude **N-(2,6-dichloro-4-methoxyphenyl)acetamide** by recrystallization or column chromatography.

Synthetic Workflow Diagram



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Caption: Generalized workflow for the synthesis of **N-(2,6-dichloro-4-methoxyphenyl)acetamide**.

Potential Therapeutic Applications: A Landscape of Possibilities

There is no direct evidence in the reviewed literature for specific therapeutic applications of **N-(2,6-dichloro-4-methoxyphenyl)acetamide**. However, the broader class of acetamide derivatives has been investigated for a variety of pharmacological activities.^[3] These explorations provide a logical starting point for future research into the potential of this particular molecule.

Anti-inflammatory and Antioxidant Activity

Several studies have reported on the synthesis and evaluation of acetamide derivatives for their antioxidant and anti-inflammatory properties.[4][5] The mechanism often involves the scavenging of free radicals and the modulation of inflammatory pathways. Future research could investigate if the specific substitution pattern of **N-(2,6-dichloro-4-methoxyphenyl)acetamide** confers any significant anti-inflammatory or antioxidant effects.

Antimicrobial and Antifungal Activity

Derivatives of N-phenylacetamide have been synthesized and tested for their antibacterial and antifungal properties.[6] The presence of halogen atoms, such as chlorine, on the phenyl ring can sometimes enhance antimicrobial activity.[3] This suggests a potential, though unverified, avenue for investigating **N-(2,6-dichloro-4-methoxyphenyl)acetamide** as an antimicrobial agent.

Herbicidal Activity

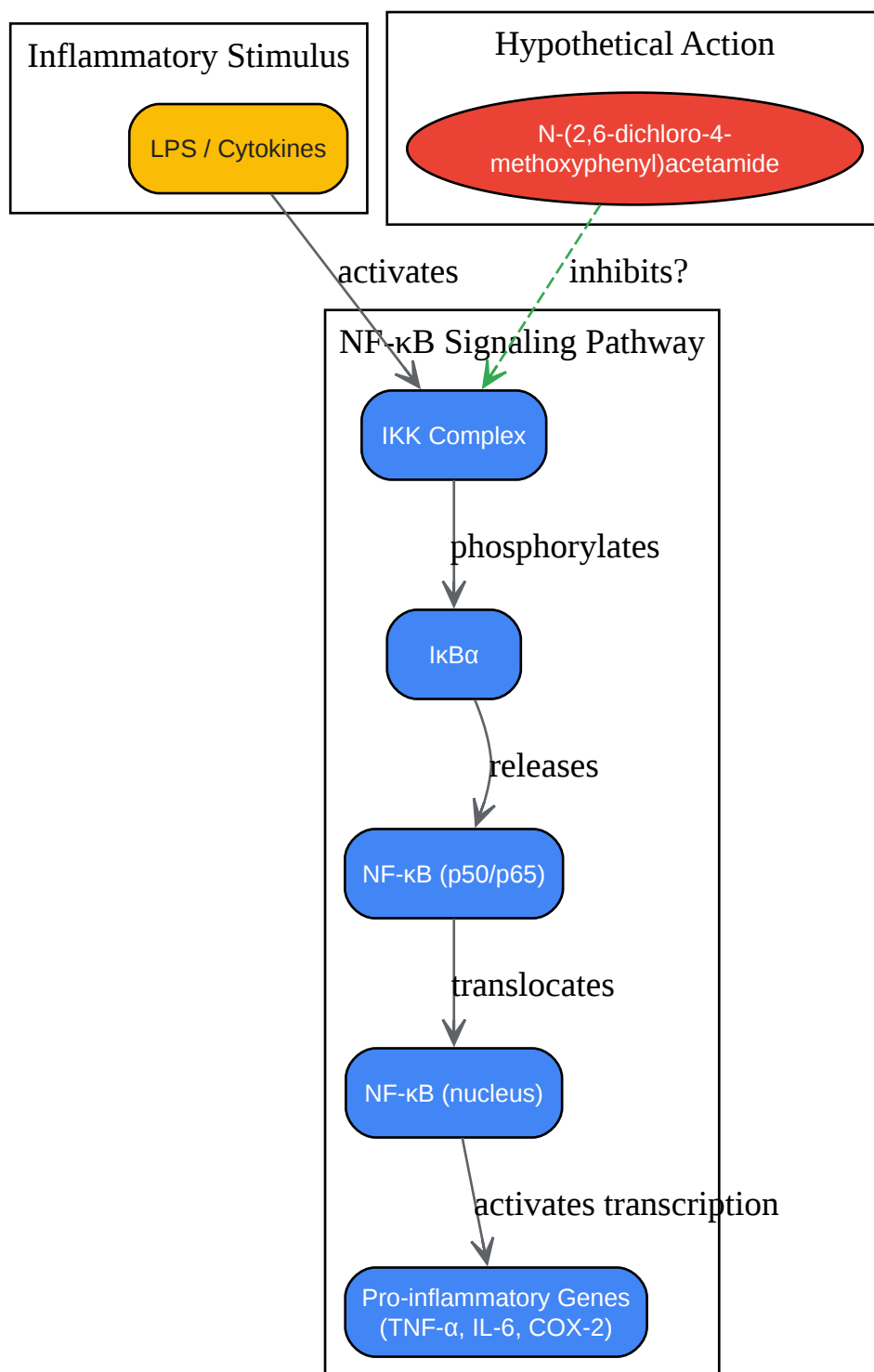
The compound is noted for its use as an intermediate in the production of herbicides.[2] This indicates that it or its derivatives may possess biological activity against plant-specific pathways, a field of study that can sometimes overlap with drug discovery, particularly in the area of antiparasitic agents.

Signaling Pathways: A Theoretical Framework

Given the lack of specific biological data for **N-(2,6-dichloro-4-methoxyphenyl)acetamide**, any discussion of signaling pathways is purely speculative and based on the activities of related compounds.

Hypothetical Anti-inflammatory Signaling Pathway

Should **N-(2,6-dichloro-4-methoxyphenyl)acetamide** exhibit anti-inflammatory properties, it might modulate pathways such as the NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) signaling cascade.



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Caption: Hypothetical inhibition of the NF-κB signaling pathway by **N-(2,6-dichloro-4-methoxyphenyl)acetamide**.

Future Directions and Conclusion

N-(2,6-dichloro-4-methoxyphenyl)acetamide is a chemical entity with a well-defined role as a synthetic intermediate. Its potential as a direct therapeutic agent is, as of now, a matter of scientific inquiry rather than established fact. The structural motifs present in the molecule, namely the dichlorinated phenyl ring and the acetamide group, are found in various biologically active compounds. This suggests that **N-(2,6-dichloro-4-methoxyphenyl)acetamide** could serve as a valuable scaffold for medicinal chemistry campaigns.

Future research should focus on:

- **Screening for Biological Activity:** Evaluating the compound in a broad range of in vitro assays to identify any potential anticancer, anti-inflammatory, antimicrobial, or other therapeutic activities.
- **Structure-Activity Relationship (SAR) Studies:** Synthesizing and testing analogs of **N-(2,6-dichloro-4-methoxyphenyl)acetamide** to understand how modifications to its chemical structure affect biological activity.
- **Mechanism of Action Studies:** If any biological activity is identified, elucidating the specific molecular targets and signaling pathways involved.

In conclusion, while this guide cannot provide a detailed roadmap for the therapeutic application of **N-(2,6-dichloro-4-methoxyphenyl)acetamide** due to a lack of available data, it highlights the compound's chemical nature and outlines logical next steps for its potential investigation as a therapeutic agent. Researchers and drug development professionals are encouraged to view this molecule as a starting point for discovery.

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References

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